

physicochemical properties of 2-(2-Bromoethoxy)tetrahydro-2H-pyran

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Compound of Interest

Compound Name: 2-(2-Bromoethoxy)tetrahydro-2H-pyran

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An In-depth Technical Guide to the Physicochemical Properties of 2-(2-Bromoethoxy)tetrahydro-2H-pyran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **2-(2-Bromoethoxy)tetrahydro-2H-pyran**. The information is intended to support researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Structure

2-(2-Bromoethoxy)tetrahydro-2H-pyran is an organic building block used in various chemical syntheses.^{[1][2][3]} Its chemical structure consists of a tetrahydropyran ring linked to a bromoethoxy group.

- IUPAC Name: 2-(2-bromoethoxy)oxane^[4]
- CAS Number: 17739-45-6^{[1][3][4][5][6][7][8][9]}
- Molecular Formula: C₇H₁₃BrO₂^{[2][4][5][6][7][8]}
- Synonyms: 2-(2-BROMO-ETHOXY)-TETRAHYDRO-PYRAN, 2-BROMO-O-TETRAHYDROPYRANYL-ETHANOL, 2-[(2-Bromoethyl)oxy]tetrahydro-2H-pyran, 2-(2-

Bromoethoxy)oxane[3][7]

Physicochemical Properties

A summary of the key physicochemical properties of **2-(2-Bromoethoxy)tetrahydro-2H-pyran** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Weight	209.08 g/mol	[1][2][4][5][6][7][8]
Appearance	Colorless to almost colorless clear liquid	[3][7]
Density	1.384 g/mL at 25 °C	[1][2][3][5][6][7]
Boiling Point	62-64 °C at 0.4 mmHg	[1][2][3][5][6]
Refractive Index	n ₂₀ /D 1.482	[1][2][3][6]
Flash Point	88 °C (190.4 °F) - closed cup	[1][5][6]
Solubility	No specific data available, but likely soluble in organic solvents.	
Stability	Often stabilized with ~1% K ₂ CO ₃	[1][6]

Synthesis Protocols

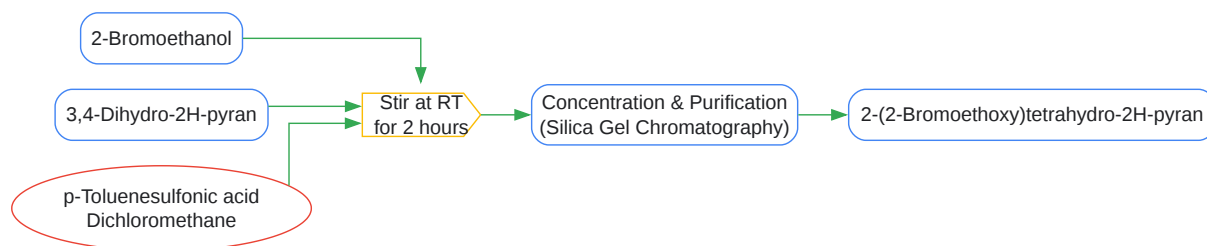
2-(2-Bromoethoxy)tetrahydro-2H-pyran is typically synthesized from 2-bromoethanol and 3,4-dihydro-2H-pyran.[2][10][11] Below are detailed experimental protocols for its synthesis.

Laboratory Scale Synthesis with Acid Catalyst

This protocol utilizes p-toluenesulfonic acid as a catalyst.

Experimental Protocol:

- Dissolve 2-bromoethanol (3.8 g, 30.0 mmol) and 3,4-dihydro-2H-pyran (2.5 g, 30.0 mmol) in dichloromethane (50 mL).[2]
- Add p-toluenesulfonic acid (380.0 mg, 2.2 mmol) in portions to the mixture.[2]
- Stir the reaction mixture at room temperature for 2 hours.[2]
- Monitor the reaction for completion.
- Once complete, concentrate the mixture.[2]
- Purify the crude product by silica gel column chromatography (petroleum ether/ethyl acetate, 50:1) to yield **2-(2-bromoethoxy)tetrahydro-2H-pyran** as a colorless oil (5.6 g, 89% yield). [2]



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Laboratory Synthesis Workflow

Scale-Up Synthesis Using Ion Exchange Resin

This method is suitable for larger scale production and utilizes an ion exchange resin.

Experimental Protocol:

- To a solution of 2-bromoethanol (10.00 g, 80 mmol) and 3,4-dihydro-2H-pyran (10.1 g, 120 mmol) in CH₂Cl₂ (400 mL), add a spatula of Amberlyst-15 ion exchange resin.[10]

- Stir the reaction mixture for 18 hours.[\[10\]](#)
- Filter the mixture through Celite to remove the resin.[\[10\]](#)
- Concentrate the filtrate.[\[10\]](#)
- Purify the product by distillation (40 mm Hg, b.p.=102° C) to afford **2-(2-bromoethoxy)tetrahydro-2H-pyran** (8.49 g).[\[10\]](#)

A modified scale-up process has also been described, focusing on controlling the exothermic nature of the reaction by cooling and drop-wise addition of 3,4-dihydropyran.[\[11\]](#)

Applications in Organic Synthesis and Drug Development

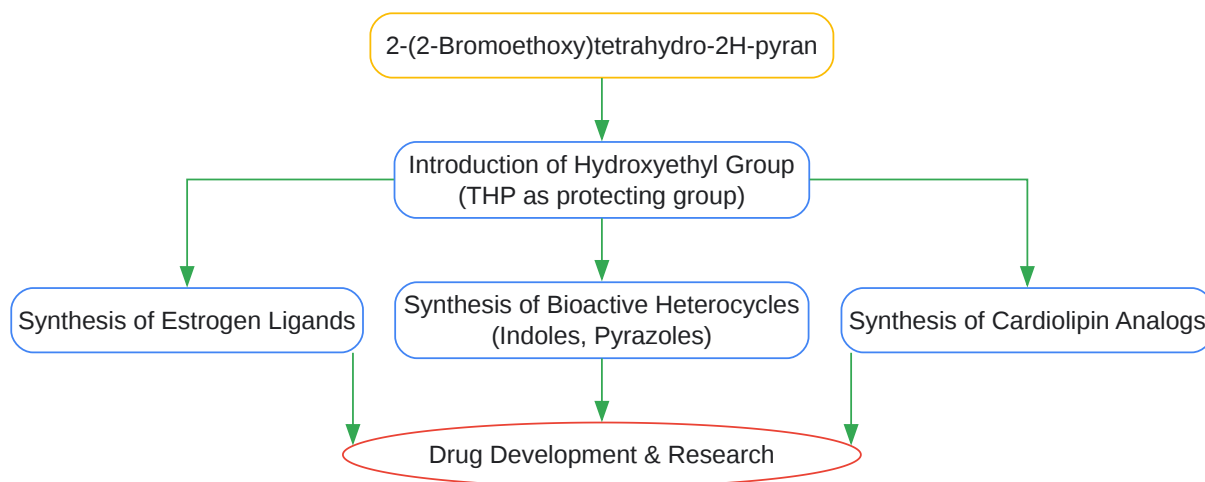
2-(2-Bromoethoxy)tetrahydro-2H-pyran serves as a key intermediate in the synthesis of various organic molecules. The tetrahydropyranyl (THP) group is a common protecting group for alcohols, which can be easily removed under acidic conditions.[\[11\]](#)

Its primary application lies in introducing a hydroxyethyl group onto a target molecule.[\[11\]](#) This functionality is valuable in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).

Notable applications include its use in the synthesis of:

- Estrogen ligands bearing carborane.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- 4-(2-chloroethoxy)benzenesulfonyl chloride.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- 2-hydroxyethyl derivatives of cardiolipin analogs.[\[1\]](#)
- Furan-fused compounds, indoles, and pyrazoles.[\[1\]](#)

One report suggests that it has been investigated as a potential estrogen receptor modulator for treating hormone-sensitive diseases like breast cancer.



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Role in Synthetic Chemistry

Safety and Handling

2-(2-Bromoethoxy)tetrahydro-2H-pyran is a combustible liquid and requires careful handling.

[9][12]

GHS Hazard Information:

- Pictograms:
 - GHS07: Exclamation Mark
- Signal Word: Warning[9]
- Hazard Statements:
 - H227: Combustible liquid.[9][12]
 - H315: Causes skin irritation.[4][5]

- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]
- Precautionary Statements:
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[12][13]
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][13]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[12][13]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[13]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][13]

Handling and Storage:

- Storage: Store in a well-ventilated place and keep cool.[13] Keep the container tightly closed in a dry and cool place.[3][13] It is often stored under an inert gas and refrigerated (0-10°C). [9]
- Personal Protective Equipment (PPE): Wear protective gloves, eye shields, and a suitable respirator.[1][6][13]
- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[12][13]

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